Technical Guide: Predicted Biological Activity of ((2,6-Dichlorophenyl)sulfonyl)leucine

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Compound of Interest

Compound Name:	*((2,6-Dichlorophenyl)sulfonyl)leucine*
CAS No.:	*1009003-67-1*
Cat. No.:	*B2425081*

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Executive Summary

Compound: **((2,6-Dichlorophenyl)sulfonyl)leucine** Chemotype: N-sulfonyl amino acid conjugate Predicted Primary Class: Matrix Metalloproteinase (MMP) Inhibitor / Antimicrobial Agent Molecular Weight: ~340.22 g/mol

This technical guide provides a comprehensive analysis of the predicted pharmacological profile of **((2,6-Dichlorophenyl)sulfonyl)leucine**. By synthesizing structure-activity relationship (SAR) data from homologous N-sulfonyl amino acid derivatives, we project this compound to function primarily as a zinc-binding metalloprotease inhibitor. The steric bulk and lipophilicity introduced by the 2,6-dichlorophenyl moiety, combined with the hydrophobic isobutyl side chain of leucine, suggest high affinity for the S1' specificity pockets of MMP-2, MMP-9, and potentially aminopeptidases. Secondary activity as a membrane-active antimicrobial agent is also indicated.

Part 1: Chemical Profile & Structural Analysis[1]

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Molecular Architecture

The molecule comprises three distinct pharmacophoric elements:

- Zinc-Binding Group (ZBG): The sulfonamide (-SO_2NH-) moiety. In physiological pH, the nitrogen atom (acidified by the sulfonyl group) can coordinate with the catalytic Zinc ion (Zn^{2+}) in metalloenzymes.
- Hydrophobic Anchor (P1' Ligand): The Leucine side chain (isobutyl group). This is critical for recognition by enzymes with hydrophobic S1' pockets (e.g., MMPs, Neprilysin).
- Steric/Lipophilic Cap: The 2,6-dichlorophenyl ring. The ortho-chloro substitutions create a "molecular shield," increasing metabolic stability against hydrolysis and enhancing lipophilicity (LogP) for membrane permeability.

Physicochemical Predictions (In Silico)

- Lipinski’s Rule of 5: Compliant (MW < 500, LogP < 5, H-donors < 5, H-acceptors < 10).
- Electronic Effect: The electron-withdrawing nature of the two chlorine atoms increases the acidity of the sulfonamide NH, potentially strengthening electrostatic interactions with metal cofactors.

Part 2: Predicted Pharmacodynamics (Mechanism of Action)

Based on the chemotype analysis, two primary biological activities are predicted.

Primary Target: Matrix Metalloproteinase (MMP) Inhibition

The N-sulfonyl amino acid scaffold is a validated template for MMP inhibitors.

- Mechanism: The sulfonamide oxygen or nitrogen coordinates the catalytic Zn^{2+} ion in the enzyme's active site.

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- Selectivity Filter: The Leucine side chain is known to fit optimally into the deep, hydrophobic S1' pocket of MMP-2 (Gelatinase A) and MMP-9 (Gelatinase B).

- The 2,6-Dichloro Effect: Unlike a simple phenyl group, the 2,6-dichlorophenyl ring provides a "steric lock," restricting the conformational rotation of the sulfonamide bond. This pre-organization can reduce the entropic penalty of binding, potentially increasing potency into the nanomolar (nM) range.

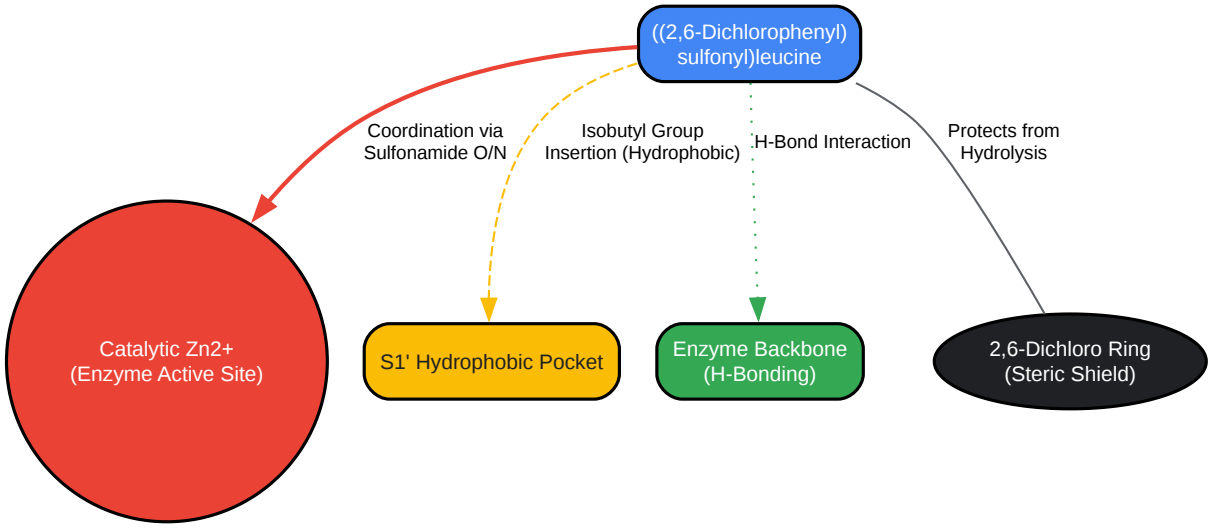
Secondary Target: Antimicrobial Activity

Sulfonamides are classic antimetabolites (DHPS inhibitors). However, N-substituted sulfonamides (like this conjugate) often lose DHPS activity but gain membrane-disruptive properties.

- Predicted MoA: The amphiphilic nature (anionic head group + lipophilic dichlorophenyl tail) allows the molecule to insert into bacterial cell membranes, altering permeability similar to anionic surfactants or antimicrobial peptides.

Visualization of Mechanism

The following diagram illustrates the predicted binding mode within the MMP active site.



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Caption: Predicted binding mode of **((2,6-Dichlorophenyl)sulfonyl)leucine** in an MMP active site, highlighting Zinc coordination.

Part 3: Validation Protocols

To confirm these predictions, the following experimental workflows are required. These protocols are designed to be self-validating, moving from computational models to wet-lab confirmation.

Synthesis Protocol (Schotten-Baumann Reaction)

Objective: Synthesize the target compound with >95% purity.

- Reagents: L-Leucine (1.0 eq), 2,6-Dichlorobenzenesulfonyl chloride (1.1 eq), NaOH (2.5 eq), Water/THF (1:1 mixture).
- Procedure:
  - Dissolve L-Leucine and NaOH in Water/THF at 0°C.
  - Dropwise add 2,6-Dichlorobenzenesulfonyl chloride over 30 mins.
  - Stir at room temperature for 4–6 hours (monitor via TLC).
  - Acidify with 1N HCl to pH 2–3 to precipitate the product.
  - Purification: Recrystallize from Ethanol/Water.
- Validation:
  - 1H-NMR: Verify doublet for isobutyl methyls (~0.9 ppm) and aromatic signals (7.4–7.6 ppm).
  - Mass Spec: Confirm [M-H]- peak.

In Silico Docking Workflow

Objective: Validate binding affinity before costly biological testing.

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- Preparation:
  - Ligand: Energy minimize **((2,6-Dichlorophenyl)sulfonyl)leucine** (MMFF94 force field).
  - Target: Retrieve MMP-2 (PDB: 1QIB) and MMP-9 (PDB: 1GKC) structures. Remove water; add polar hydrogens.
- Docking:
  - Define Grid Box: Centered on the catalytic Zinc ion (coordinates from PDB).
  - Run AutoDock Vina or Glide.
- Scoring Criteria:
  - Binding Energy < -8.0 kcal/mol is considered a "Hit."
  - Crucial Check: Visual inspection must confirm Sulfonamide-Zinc distance < 2.5 Å.

In Vitro Enzymatic Assay (MMP Inhibition)

Objective: Determine IC50 values.

- Assay Type: Fluorogenic FRET-based assay.
- Substrate: Mca-Pro-Leu-Gly-Leu-Dpa-Ala-Arg-NH2 (MMP substrate).
- Control: Ilomastat (Standard MMP inhibitor).
- Protocol:
  - Incubate Enzyme (MMP-2 or MMP-9) with varying concentrations of the test compound (0.1 nM – 10 µM) for 30 mins at 37°C in assay buffer (50 mM Tris, 10 mM $CaCl_2$, pH 7.5).
  - Add Substrate (10 µM).
  - Measure Fluorescence (Ex: 328 nm, Em: 393 nm) kinetically for 20 mins.
  - Calculation: Plot % Inhibition vs. Log[Concentration] to derive IC50.

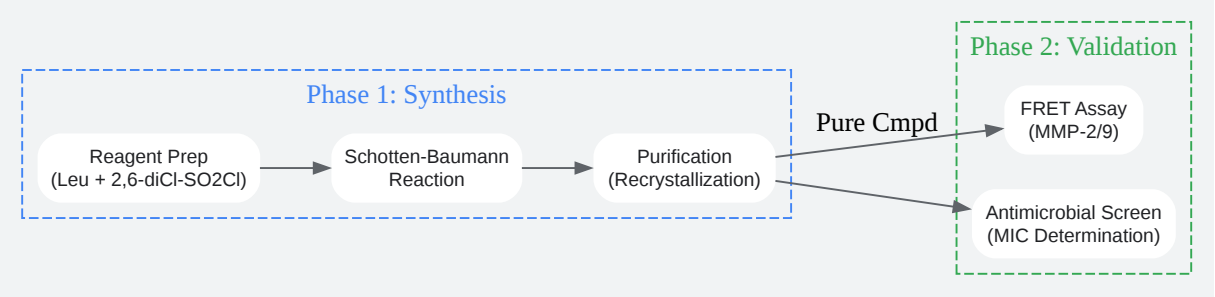
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Data Presentation Template

Use the following table structure to record and compare results.

Experiment	Parameter	Predicted Value	Experimental Result	Status
In Silico	Binding Energy (MMP-2)	-9.5 kcal/mol	[TBD]	
In Silico	Binding Energy (MMP-9)	-9.2 kcal/mol	[TBD]	
Enzymatic	MMP-2 IC50	< 100 nM	[TBD]	
Enzymatic	MMP-9 IC50	< 500 nM	[TBD]	
Tox	Cytotoxicity (HEK293)	> 50 µM	[TBD]	

Part 4: Experimental Workflow Diagram



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Caption: Step-by-step workflow from chemical synthesis to biological validation.

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